

NTR 368 peptide solubility and preparation for experiments

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Compound of Interest

Compound Name: **NTR 368**

Cat. No.: **B599692**

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Application Notes and Protocols for NTR 368 Peptide

For Researchers, Scientists, and Drug Development Professionals

Introduction

NTR 368 is a synthetic peptide corresponding to residues 368-381 of the human p75 neurotrophin receptor (p75NTR).[1][2][3][4][5] It is a potent inducer of neural apoptosis and is utilized in research to study the mechanisms of programmed cell death in neuronal cells.[1][3][4][5] These application notes provide detailed information on the solubility of **NTR 368**, protocols for its preparation for in vitro experiments, and a description of its signaling pathway.

Data Presentation

Table 1: Physicochemical Properties of NTR 368 Peptide

Property	Value	Reference
Amino Acid Sequence	Ac-ATLDALLAALRRIQ-NH ₂	
Molecular Weight	1565.87 g/mol	
Molecular Formula	C ₆₉ H ₁₂₄ N ₂₂ O ₁₉	
Appearance	Lyophilized powder	[6]
Purity	Typically >95%	N/A

Table 2: Solubility of NTR 368 Peptide

Solvent	Concentration	Observations and Recommendations	Reference
Water	Soluble to 1 mg/mL (0.64 mM)	Sonication may be required to aid dissolution. Use sterile, nuclease-free water.	
Dimethyl Sulfoxide (DMSO)	Higher concentrations possible	Recommended for preparing concentrated stock solutions. Final DMSO concentration in cell culture should be kept low (typically ≤0.1%) to avoid cytotoxicity.[6]	[5][7]
Aqueous Buffers (e.g., PBS, Tris)	Soluble	Ensure the pH of the buffer is compatible with the experimental setup.	[7]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized NTR 368 Peptide

This protocol describes the preparation of a stock solution of **NTR 368** peptide.

Materials:

- Lyophilized **NTR 368** peptide vial
- Sterile, nuclease-free water or Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- Centrifugation: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Solvent Addition:
 - For Aqueous Stock: Carefully add the required volume of sterile, nuclease-free water to the vial to achieve the desired concentration (e.g., for a 1 mg/mL stock, add 1 mL of water to 1 mg of peptide).
 - For DMSO Stock: For a more concentrated stock solution, add the required volume of sterile DMSO.
- Dissolution: Gently vortex or sonicate the vial until the peptide is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Induction of Apoptosis in Neuroblastoma Cells with **NTR 368**

This protocol provides a general guideline for treating a human neuroblastoma cell line, such as SH-SY5Y, with **NTR 368** to induce apoptosis.

Materials:

- Human neuroblastoma cells (e.g., SH-SY5Y)
- Complete cell culture medium (e.g., DMEM/F12 supplemented with 10% FBS and 1% Penicillin-Streptomycin)
- **NTR 368** peptide stock solution (from Protocol 1)
- Phosphate-Buffered Saline (PBS)
- Cell culture plates (e.g., 96-well or 6-well plates)
- Apoptosis detection kit (e.g., Annexin V-FITC and Propidium Iodide)
- Flow cytometer or fluorescence microscope

Procedure:

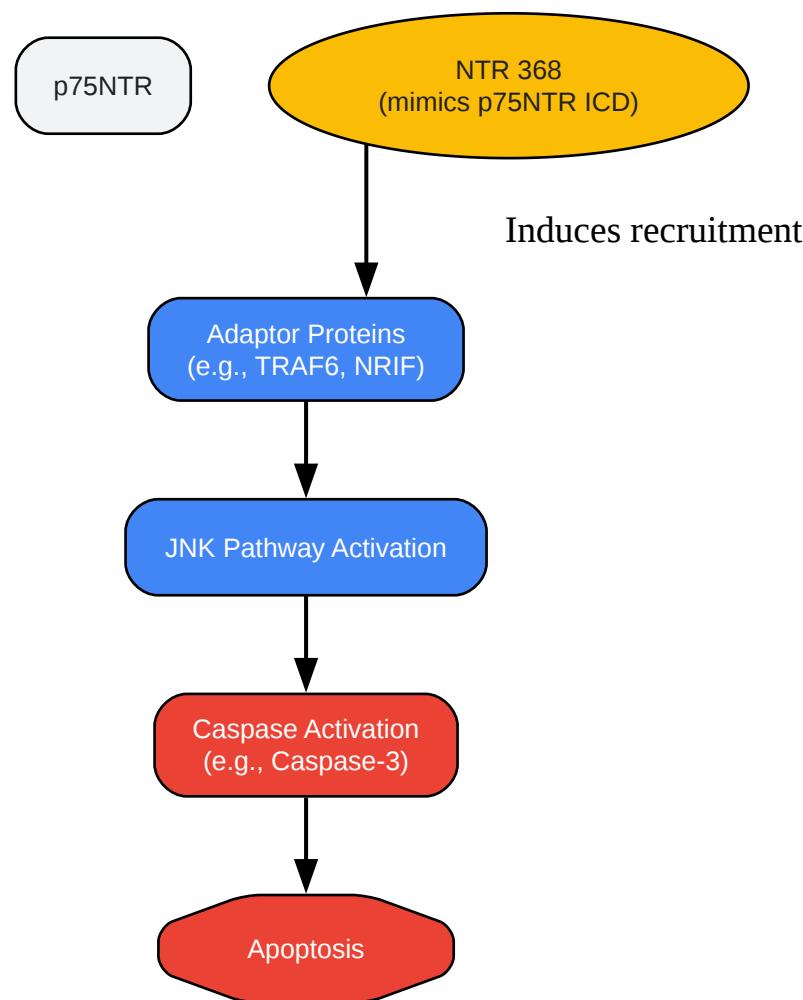
- Cell Seeding: Seed the neuroblastoma cells into the appropriate cell culture plates at a density that will allow for optimal growth during the experiment. Incubate at 37°C in a humidified atmosphere with 5% CO₂.
- Cell Treatment: Once the cells have reached the desired confluence (typically 70-80%), replace the culture medium with fresh medium containing the desired final concentration of **NTR 368** peptide. A dose-response experiment is recommended to determine the optimal concentration. Include a vehicle control (the solvent used to dissolve the peptide, e.g., water or a low concentration of DMSO).
- Incubation: Incubate the cells with the **NTR 368** peptide for a predetermined time course (e.g., 12, 24, or 48 hours) to allow for the induction of apoptosis.

- **Apoptosis Assay:** Following incubation, assess apoptosis using a suitable method. A common method is staining with Annexin V and Propidium Iodide (PI) followed by flow cytometry analysis.
 - Harvest the cells (including any floating cells in the supernatant).
 - Wash the cells with cold PBS.
 - Resuspend the cells in 1X Binding Buffer provided in the apoptosis detection kit.
 - Add Annexin V-FITC and PI to the cell suspension according to the manufacturer's protocol.
 - Incubate in the dark for 15 minutes at room temperature.
 - Analyze the cells by flow cytometry.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Data Analysis:** Quantify the percentage of apoptotic cells (Annexin V positive, PI negative) and late apoptotic/necrotic cells (Annexin V positive, PI positive).

Signaling Pathway and Experimental Workflow Visualization

NTR 368 Signaling Pathway

NTR 368, as a fragment of the p75NTR intracellular domain, is believed to mimic the pro-apoptotic signaling initiated by the full-length receptor. The binding of neurotrophins to p75NTR can lead to the recruitment of adaptor proteins such as TRAF6 and NRIF.[\[2\]](#)[\[12\]](#) This initiates a downstream signaling cascade, prominently involving the activation of the c-Jun N-terminal kinase (JNK) pathway, which in turn leads to the activation of caspases and ultimately, apoptosis.[\[4\]](#)

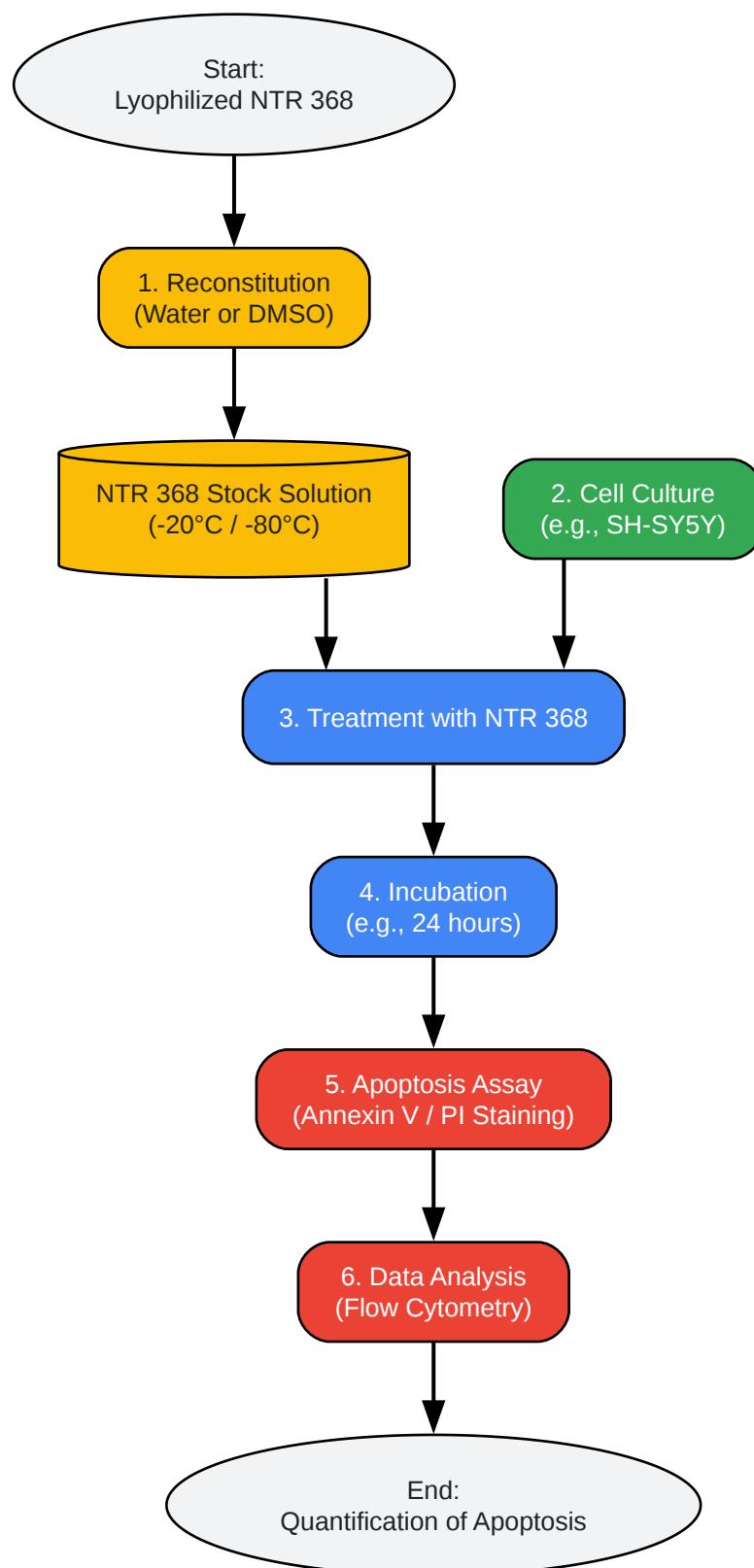


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Caption: **NTR 368** induced apoptosis signaling pathway.

Experimental Workflow for Apoptosis Induction and Analysis

The following diagram illustrates the key steps involved in preparing the **NTR 368** peptide and using it to induce and analyze apoptosis in a cell-based assay.



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Caption: Workflow for **NTR 368** peptide preparation and apoptosis analysis.

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